

A Technical Guide to DMT-dA(bz) Phosphoramidite: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DMT-dA(bz) Phosphoramidite

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Introduction

N⁶-Benzoyl-5'-O-(4,4'-dimethoxytrityl)-2'-deoxyadenosine-3'-O-(N,N-diisopropyl)-β-cyanoethyl phosphoramidite, commonly known as **DMT-dA(bz) Phosphoramidite**, is a critical building block in the field of nucleic acid chemistry. As a modified deoxyadenosine nucleoside, it is a cornerstone reagent for the automated solid-phase synthesis of DNA oligonucleotides via the highly efficient phosphoramidite method.^{[1][2]} Its meticulously designed structure, featuring key protecting groups, ensures the high fidelity and yield required for synthesizing oligonucleotides used in research, diagnostics, and therapeutic applications like antisense oligonucleotides.^{[3][4][5]} This guide provides a comprehensive overview of its properties, synthesis applications, and handling protocols.

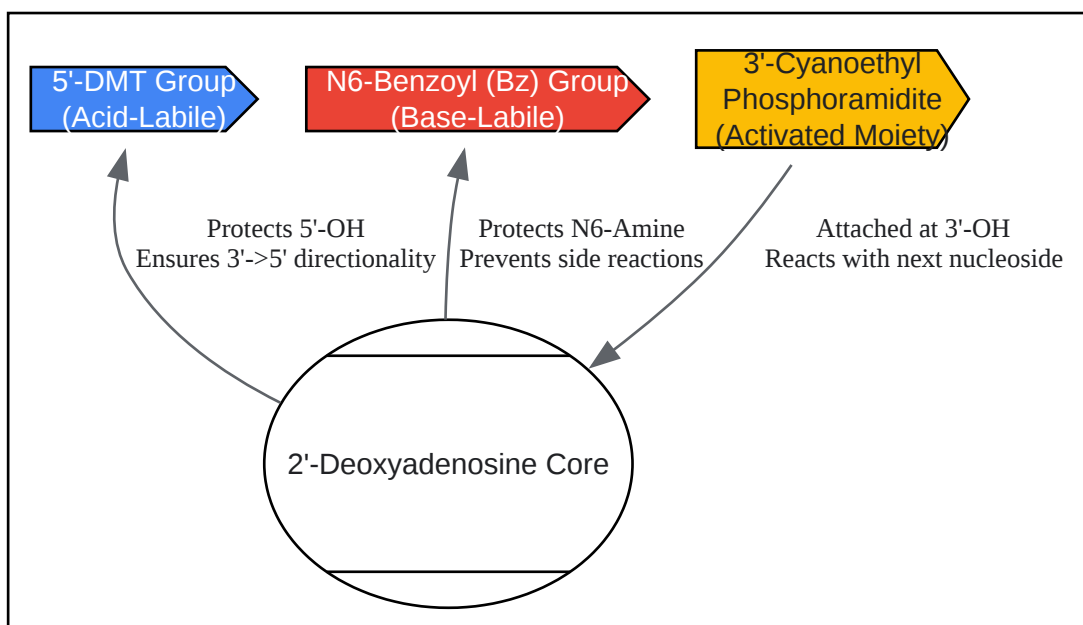
Core Physical and Chemical Properties

DMT-dA(bz) Phosphoramidite is a white to off-white crystalline powder or granular solid.^{[3][6]} Its chemical identity and core physical characteristics are summarized below.

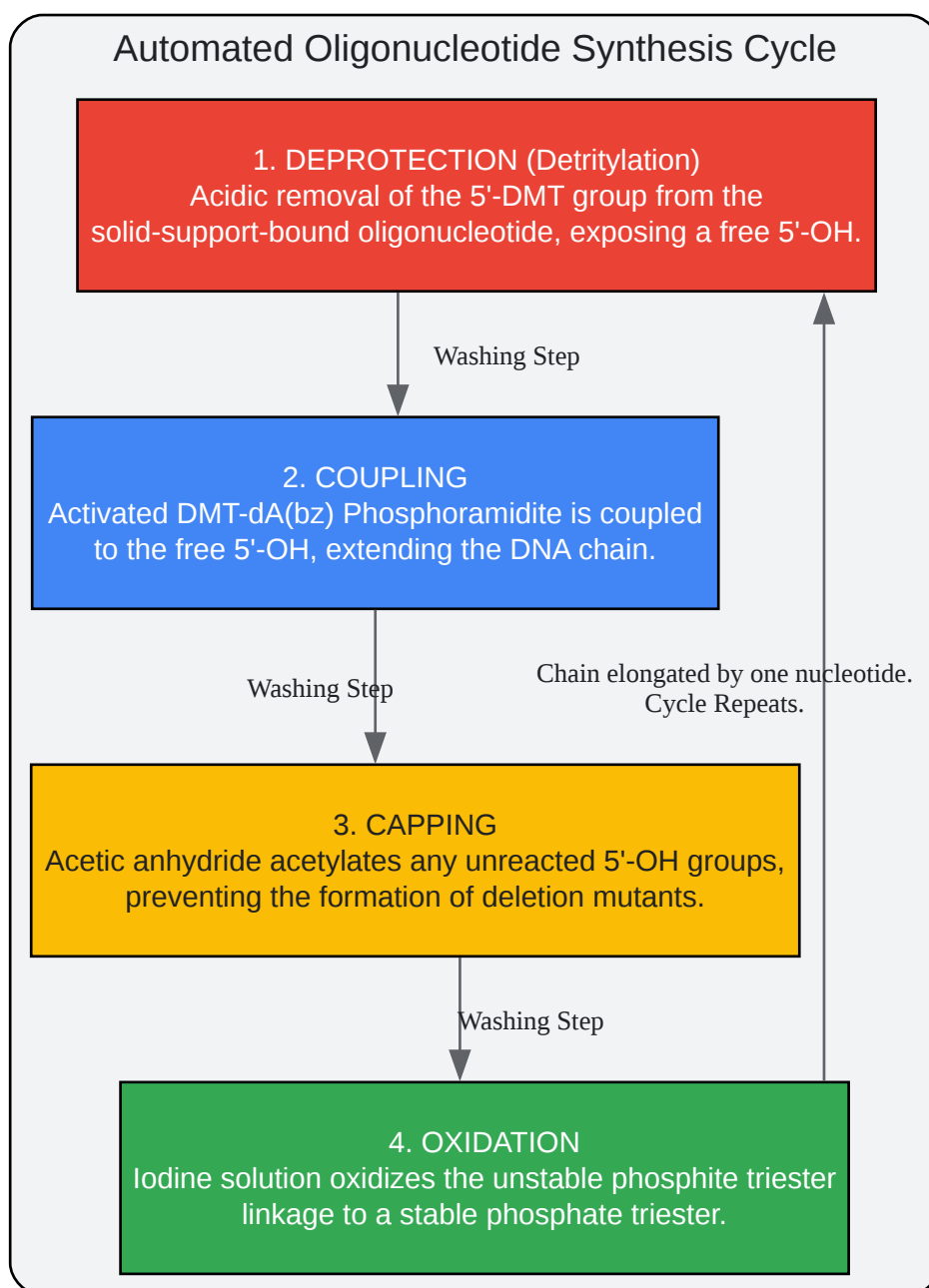
Property	Value	References
Chemical Name	N-Benzoyl-5'-O-(4,4'-dimethoxytrityl)-2'-deoxyadenosine-3'-(2-cyanoethyl-N,N-diisopropyl)phosphoramidite	[6]
Synonyms	DMT-dA(bz) Amidite, DA-CE phosphoramidite	[3][7]
CAS Number	98796-53-3	[3][8][9]
Molecular Formula	C ₄₇ H ₅₂ N ₇ O ₇ P	[3][6][8]
Molecular Weight	857.93 g/mol	[3][8]
Appearance	White to off-white powder or granules	[3][6]

Structural Role of Protecting Groups

The efficacy of **DMT-dA(bz) Phosphoramidite** in controlled, directional DNA synthesis is due to its four key chemical moieties, each serving a distinct purpose.[10] The strategic application and subsequent removal of these groups are fundamental to the phosphoramidite synthesis cycle.



Conceptual Structure of DMT-dA(bz) Phosphoramidite



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- To cite this document: BenchChem. [A Technical Guide to DMT-dA(bz) Phosphoramidite: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048947#physical-and-chemical-properties-of-dmt-da-bz-phosphoramidite]

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